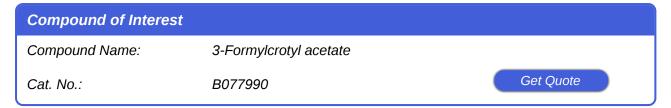


A Technical Guide to 3-Formylcrotyl Acetate: Synthesis, Reactivity, and Applications

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Formylcrotyl acetate, a bifunctional organic compound featuring both an aldehyde and an ester moiety, serves as a critical intermediate in industrial and laboratory-scale organic synthesis. Its primary industrial application is as the C₅ building block in the total synthesis of Vitamin A, where it undergoes a pivotal Wittig reaction to construct the vitamin's C₂₀ backbone. This technical guide provides a comprehensive review of its chemical properties, detailed synthesis methodologies, key chemical transformations, and applications. Experimental protocols for its synthesis via hydroformylation and its subsequent use in the Wittig reaction are provided. Furthermore, this document explores the compound's reactivity, stemming from its dual functional groups, which allows for a wide range of chemical modifications and its potential use in biochemical research and pharmaceutical development.

Introduction and Physicochemical Properties

3-Formylcrotyl acetate, systematically named [(E)-3-methyl-4-oxobut-2-enyl] acetate, is a versatile molecule due to the orthogonal reactivity of its aldehyde and allylic acetate functional groups.[1] The aldehyde is a potent electrophile, while the allylic acetate can act as a leaving group in substitution reactions.[1] This dual functionality enables its use in complex molecular construction.[1][2]

Chemical Identity



The key identifiers and properties of **3-Formylcrotyl acetate** are summarized below.

Property	Value
CAS Number	14918-80-0
Molecular Formula	C7H10O3
Molecular Weight	142.15 g/mol
IUPAC Name	[(E)-3-methyl-4-oxobut-2-enyl] acetate
Synonyms	3-formylbut-2-enyl acetate, 4-acetoxy-2-methyl- 2-butenal, β-formylcrotyl acetate
Canonical SMILES	CC(=CCOC(=O)C)C=O

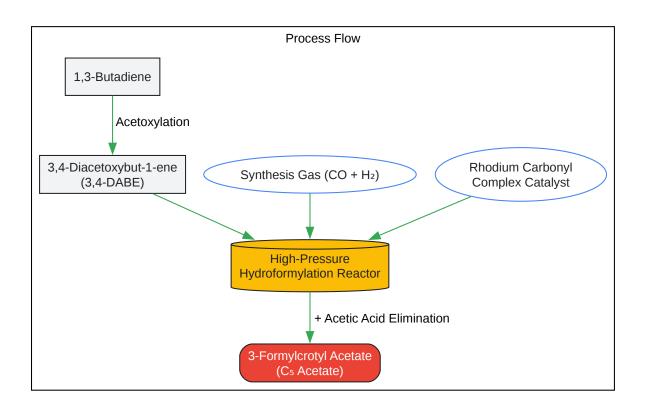
Synthesis of 3-Formylcrotyl Acetate

Several synthetic routes to **3-Formylcrotyl acetate** have been developed, with hydroformylation being the most prominent on an industrial scale.

Industrial Synthesis: Hydroformylation of 3,4-Diacetoxybut-1-ene (3,4-DABE)

The most significant industrial route to **3-Formylcrotyl acetate** is the hydroformylation of 3,4-diacetoxybut-1-ene (3,4-DABE).[3][4] This process involves the addition of a formyl group and a hydrogen atom across the double bond of 3,4-DABE using synthesis gas (a mixture of CO and H₂). The reaction is typically catalyzed by rhodium carbonyl complexes under high pressure and elevated temperatures.[3][4] This method is a key step in the BASF process for Vitamin A synthesis.[1][4]





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Figure 1: Industrial synthesis workflow for 3-Formylcrotyl Acetate.

Experimental Protocol: Hydroformylation of 3,4-DABE[3][4]

- Reactants: 3,4-diacetoxybut-1-ene (3,4-DABE), carbon monoxide (CO), and hydrogen (H₂). The 3,4-DABE is often sourced as a byproduct from the acetoxylation of 1,3-butadiene.[3][4]
- Catalyst: Rhodium carbonyl complexes.
- Conditions: The reaction is conducted at temperatures ranging from 60 to 120°C (preferably 80 to 105°C) and pressures between 300 to 1200 atmospheres (preferably 500 to 700 atm). [3][4]



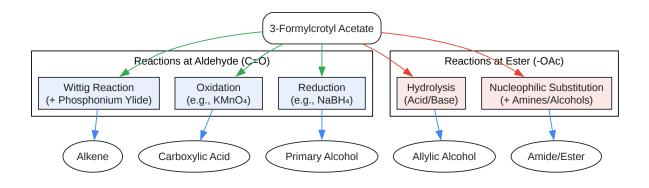
- Procedure: 3,4-DABE is reacted with a stoichiometric mixture of carbon monoxide and hydrogen in a high-pressure reactor in the presence of the rhodium catalyst.
- Work-up: The reaction is followed by the elimination of acetic acid to yield the final product,
 3-Formylcrotyl acetate. The product is then purified, typically by distillation.

Alternative Synthetic Routes

- Oxidation of Allylic Halides: The Kornblum oxidation method can be employed, where a
 primary allylic halide is oxidized using dimethyl sulfoxide (DMSO) in the presence of a nonnucleophilic base.[1] The oxidation of a primary allylic bromide with DMSO and sodium
 bicarbonate can yield over 80% of the desired aldehyde.[1]
- Allylic Rearrangement: A patented method describes the copper(I) chloride-catalyzed allylic rearrangement of 2-formyl-2-hydroxy-but-3-ene esters or their acetals at elevated temperatures (50°C to 250°C) to form the target molecule.[1]

Chemical Reactivity and Key Transformations

The dual functionality of **3-Formylcrotyl acetate** dictates its chemical reactivity, allowing for selective transformations at either the aldehyde or the ester group.



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Figure 2: Key chemical transformations of **3-Formylcrotyl Acetate**.



Reactions at the Aldehyde Group

- Wittig Reaction: This is the most critical reaction for this molecule. It involves the reaction of
 the aldehyde with a phosphonium ylide. In Vitamin A synthesis, 3-Formylcrotyl acetate (the
 C₅ component) reacts with a C₁₅ phosphonium salt to form the C₂₀ carbon skeleton of
 Vitamin A acetate.[1][5][6]
- Oxidation: The aldehyde can be oxidized to the corresponding carboxylic acid, 3formylcrotonic acid, using standard oxidizing agents like potassium permanganate.
- Reduction: The aldehyde is readily reduced to 3-hydroxycrotyl acetate using reducing agents such as sodium borohydride or lithium aluminum hydride.[2]

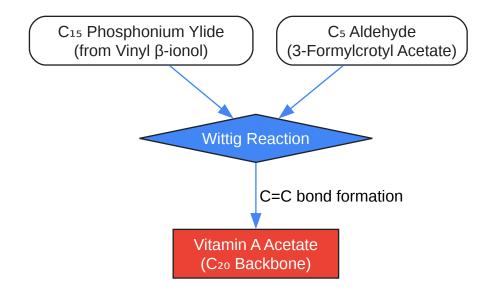
Reactions at the Ester Group

- Hydrolysis: Under acidic or basic (saponification) conditions, the acetate ester can be hydrolyzed to yield 3-formylcrotyl alcohol.[1]
- Nucleophilic Substitution: The ester group can undergo transesterification with other alcohols or aminolysis with amines to produce different esters or amides, respectively.[2]

Applications Industrial Synthesis of Vitamin A

The primary application of **3-Formylcrotyl acetate** is as a crucial C₅ building block in the industrial production of Vitamin A.[1][5] The convergent synthesis strategy, notably the BASF process, couples it with a C₁₅ phosphonium ylide via the Wittig reaction.[1]





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Figure 3: C₁₅ + C₅ coupling strategy in Vitamin A synthesis.

Experimental Protocol: Wittig Reaction for Vitamin A Acetate Synthesis[6][7]

- Reactants: C₁₅ phosphonium salt (e.g., [3-methyl-5-(2,6,6-trimethyl-1-cyclohexen-1-yl)-2,4-pentadienyl]triphenylphosphonium halide) and C₅ aldehyde (**3-Formylcrotyl acetate**).
- Base: A base is added to deprotonate the phosphonium salt and generate the reactive ylide in situ.
- Solvent System: Modern protocols may use biphasic systems with an extracting agent and an ionic liquid to facilitate the reaction and product separation.[7]
- Procedure: The C₁₅ phosphonium salt is mixed with the solvent system. **3-Formylcrotyl acetate** is added, followed by the addition of a base (e.g., an alkali liquor) to initiate the Wittig reaction.[7]
- Work-up: After the reaction, the mixture undergoes phase separation. The organic phase containing Vitamin A acetate is separated from the aqueous phase and the solid byproducts (triphenylphosphine oxide). The product is then purified.[7]

Other Applications

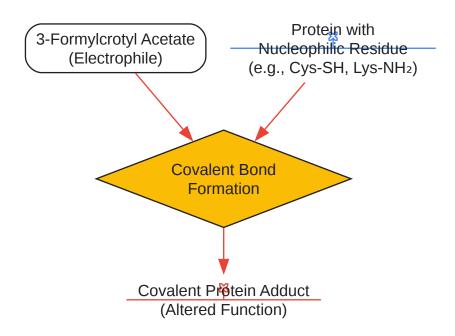


- Fine Chemicals: Its bifunctional nature makes it a valuable precursor in the synthesis of various fine chemicals, fragrances, and flavor compounds.[2]
- Pharmaceutical and Natural Product Synthesis: The compound's structure is suitable for building complex molecular architectures found in pharmaceuticals and natural products.[1]
- Biochemical Research: It is used in studies related to metabolic pathways that involve aldehydes and esters.[2]

Biological Context and Potential Mechanism of Action

While **3-Formylcrotyl acetate** is primarily a synthetic intermediate, its inherent reactivity suggests potential biological interactions. No specific signaling pathways have been definitively elucidated for this compound in the literature. However, its mechanism of action is likely related to its electrophilic nature.[2]

The aldehyde group makes the molecule a potent electrophile, capable of forming covalent bonds with biological nucleophiles such as the thiol groups of cysteine, amino groups of lysine, or hydroxyl groups of serine/threonine residues in proteins.[1][2] This reactivity suggests it could act as a covalent modifier in a biological system, potentially altering protein function. This mechanism is a basis for investigating its potential pharmacological applications.[1]





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Figure 4: Postulated biological mechanism via covalent modification.

Summary and Outlook

3-Formylcrotyl acetate is a cornerstone intermediate in organic synthesis, with its importance underscored by its role in the large-scale industrial production of Vitamin A. Its value lies in the versatile and orthogonal reactivity of its aldehyde and allylic acetate functionalities. While its primary application is well-established, future research may further explore its utility in the synthesis of novel pharmaceuticals and complex natural products. Deeper investigation into its potential biological activities and mechanisms of action could also open new avenues for its application in drug development and chemical biology.

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